

Technical Guide: physicochemical Profile of CAS 1869912-48-0

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Compound of Interest

Compound Name: 4-(Piperidin-4-yl)phenol
hydrobromide
CAS No.: 1869912-48-0
Cat. No.: B1409212

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4-(Piperidin-4-yl)phenol Hydrobromide: A Critical Pharmacophore Intermediate

Part 1: Executive Summary & Chemical Identity

CAS Number 1869912-48-0 corresponds to **4-(Piperidin-4-yl)phenol hydrobromide**, a specialized salt form of the free base 4-(piperidin-4-yl)phenol (CAS 62614-84-0).

This compound serves as a high-value bifunctional building block in medicinal chemistry.^[1] Its structure—comprising a basic piperidine ring linked to a phenolic moiety—acts as a versatile scaffold.^[1] It is extensively employed in the synthesis of Androgen Receptor (AR) down-regulators (e.g., AZD3514), NMDA receptor antagonists, and SHP2 (PTPN11) inhibitors.^[1] The phenol group often functions as a tyrosine mimic, making it essential for designing inhibitors of tyrosine phosphatases and kinases.^[1]

Chemical Identity Table

Property	Specification
Chemical Name	4-(Piperidin-4-yl)phenol hydrobromide
Common Synonyms	4-(4-Hydroxyphenyl)piperidine HBr; 4-Piperidin-4-yl-phenol hydrobromide
CAS Number	1869912-48-0
Free Base CAS	62614-84-0
Molecular Formula	C ₁₁ H ₁₅ NO[2][3][4][5][6][7][8] · HBr
Molecular Weight	258.16 g/mol (Salt); 177.25 g/mol (Free Base)
SMILES	OC1=CC=C(C2CCNCC2)C=C1.Br
InChI Key	BSEWCHKPJQZHID-UHFFFAOYSA-N

Part 2: Physicochemical Properties

The hydrobromide salt form is preferred in synthesis and storage due to its enhanced crystallinity and stability compared to the free base.[1]

2.1 Quantitative Physicochemical Data

Property	Value / Description	Context & Relevance
Appearance	Off-white to pale beige solid	Crystalline powder form facilitates accurate weighing and handling.
Solubility	High: Water, DMSO, Methanol Low: DCM, Hexane, Ether	The ionic HBr lattice confers high aqueous and polar organic solubility, ideal for nucleophilic substitution reactions in polar solvents.
Melting Point	>200 °C (Decomposition)	High lattice energy typical of hydrobromide salts; exact value depends on crystal habit and purity. [1]
pKa (Acidic)	~10.0 (Phenolic -OH)	The phenol moiety is weakly acidic; deprotonation requires a base like K ₂ CO ₃ or Cs ₂ CO ₃ . [1]
pKa (Basic)	~11.0 (Piperidine -NH)	The secondary amine is highly basic. [1] In the HBr salt, this nitrogen is protonated (), protecting it from oxidation. [1]
LogP	0.45 (Predicted for Salt) 1.6 (Free Base)	The salt is hydrophilic. [1] The free base has moderate lipophilicity, allowing it to penetrate hydrophobic pockets in proteins (e.g., AR, SHP2). [1]
Hygroscopicity	Moderate	HBr salts can be hygroscopic; storage under inert atmosphere (Argon/Nitrogen) is recommended to prevent caking. [1]

2.2 Structural Significance: Tyrosine Mimicry

The 4-hydroxyphenyl moiety tethered to a piperidine ring structurally mimics the side chain of Tyrosine.[1]

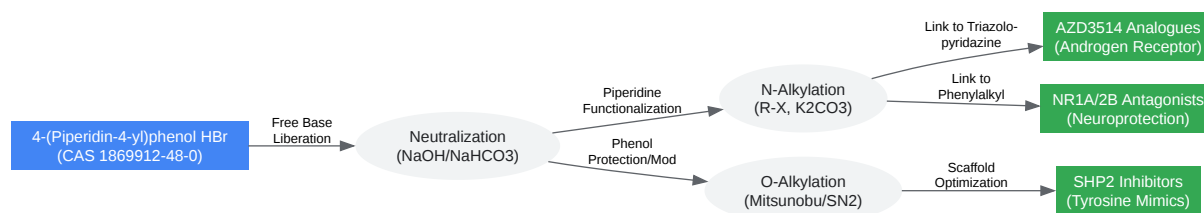
- Mechanism: In drug design, this scaffold is often used to occupy the tyrosine-binding pockets of enzymes (like SHP2) or receptors.[1]
- Synthetic Implication: The molecule offers two distinct vectors for diversification:
 - N-alkylation/acylation at the piperidine nitrogen.
 - O-alkylation/arylation at the phenolic oxygen.

Part 3: Synthetic Utility & Reaction Pathways

This section details the primary chemical transformations where CAS 1869912-48-0 is utilized.

3.1 Divergent Synthesis Workflow

The compound is a "linchpin" intermediate.[1] The following diagram illustrates its divergent utility in synthesizing distinct drug classes.



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Caption: Divergent synthetic pathways utilizing 4-(Piperidin-4-yl)phenol HBr as a core scaffold for oncology and neurology targets.

3.2 Case Study: Synthesis of Androgen Receptor Down-regulators (AZD3514)

In the development of AZD3514 (a drug for castration-resistant prostate cancer), this intermediate is coupled with a chlorotriazolopyridazine core.^[1]

- Reaction Type: Nucleophilic Aromatic Substitution (^[1]).^[1]
- Protocol Insight: The piperidine nitrogen acts as the nucleophile.^[1] The reaction typically requires a polar aprotic solvent (DMA/DMF) and a base (Triethylamine) to scavenge the HBr and drive the reaction.^[1]

Part 4: Experimental Protocols

These protocols are designed for researchers using CAS 1869912-48-0 in hit-to-lead optimization.

4.1 Free Base Liberation (Standard Procedure)

Since the HBr salt is acidic, it must often be neutralized before use in nucleophilic reactions.^[1]

- Dissolution: Dissolve 1.0 eq of CAS 1869912-48-0 in minimal water.
- Neutralization: Slowly add saturated ^[1] or ^[1] until pH reaches ~10. A precipitate (the free base) will form.^[1]
- Extraction: Extract 3x with Ethyl Acetate or DCM/Isopropanol (3:1).
- Drying: Dry organic layer over ^[1], filter, and concentrate in vacuo.
- Validation: Confirm by NMR (loss of HBr protons) or LCMS (MW 177.25).

4.2 Solubility Assay (Pre-formulation)

For biological assays, preparing a stock solution is critical.^[1]

- Vehicle: DMSO (Dimethyl Sulfoxide).^{[1][9]}
- Concentration: 10 mM to 50 mM.^[1]
- Procedure: Weigh 2.58 mg of salt into a vial. Add 1.0 mL of DMSO.^[1] Vortex for 30 seconds.
^[1] Sonicate if necessary.^[1]
- Stability: Store DMSO stocks at -20°C. Avoid repeated freeze-thaw cycles as the phenol is oxidation-sensitive.

Part 5: Handling and Safety (E-E-A-T)

- Signal Word: WARNING
- Hazard Statements: H315 (Skin Irritation), H319 (Eye Irritation), H335 (Respiratory Irritation).
^{[1][10]}
- Storage: Store at Room Temperature (20-25°C) in a tightly sealed container. The HBr salt is stable, but prolonged exposure to moist air can lead to deliquescence.^[1]
- Incompatibility: Strong oxidizing agents.^[1] The phenolic ring is electron-rich and susceptible to oxidative degradation.^[1]

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